

What is Diethylstilbestrol-d8 and its chemical properties

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Compound of Interest

Compound Name: Diethylstilbestrol-d8

Cat. No.: B1140465

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Diethylstilbestrol-d8: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Diethylstilbestrol-d8** (DES-d8), a deuterated analog of the synthetic estrogen Diethylstilbestrol (DES). This document details its chemical properties, metabolic fate, and its critical role as an internal standard in analytical methodologies. Experimental protocols and relevant biological pathways are also described to support its application in research and drug development.

Core Chemical Properties

Diethylstilbestrol-d8 is a synthetic, nonsteroidal estrogen that is structurally identical to Diethylstilbestrol, with the exception of eight hydrogen atoms being replaced by their heavier isotope, deuterium. This isotopic labeling makes it an invaluable tool in analytical chemistry, particularly in mass spectrometry-based quantification, where it serves as an internal standard to ensure accuracy and precision.



Property	Value
CAS Number	91318-10-4
Molecular Formula	C18H12D8O2
Molecular Weight	276.40 g/mol
Melting Point	169-172 °C
Boiling Point	407.1 °C at 760 mmHg
Storage Conditions	2-8°C, protect from light
Primary Application	Internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS)

Synthesis of Diethylstilbestrol-d8

A specific, detailed, step-by-step synthesis protocol for **Diethylstilbestrol-d8** is not readily available in publicly accessible literature. However, its synthesis would follow general principles of deuterium labeling of phenolic compounds.

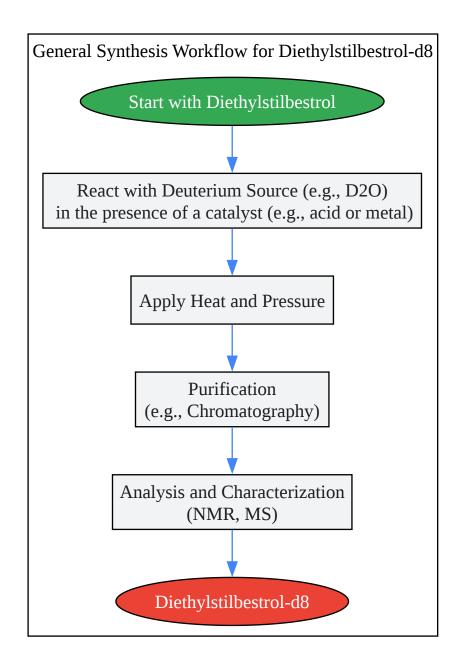
General Synthetic Approach: Hydrogen-Deuterium Exchange

The most common method for introducing deuterium into aromatic rings, such as the phenolic rings of Diethylstilbestrol, is through hydrogen-deuterium (H-D) exchange. This typically involves reacting the parent compound (Diethylstilbestrol) with a deuterium source in the presence of a catalyst.

- Deuterium Source: Deuterated water (D₂O) or deuterated acids (e.g., D₂SO₄) are commonly used.
- Catalyst: Acid catalysts (e.g., sulfuric acid) or metal catalysts (e.g., platinum on alumina) can facilitate the exchange reaction. The reaction is typically carried out at elevated temperatures and pressures to drive the exchange.

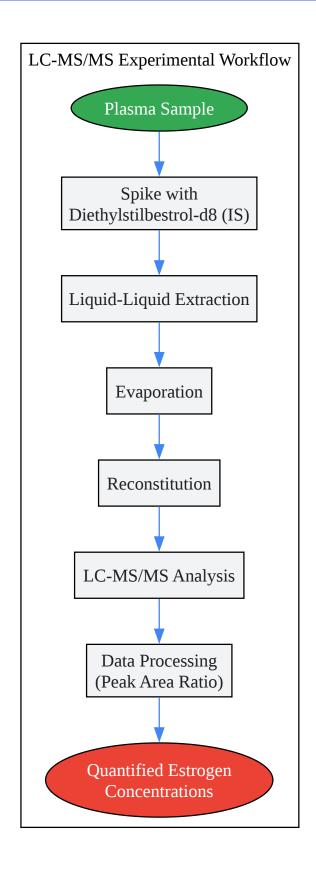


The general workflow for such a synthesis is depicted below.









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